

Methyl 2-hydroxyoctadecanoate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-hydroxyoctadecanoate

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Methyl 2-hydroxyoctadecanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-hydroxyoctadecanoate, also known as methyl 2-hydroxystearate, is a saturated fatty acid methyl ester belonging to the class of alpha-hydroxy fatty acids. These lipids are characterized by a hydroxyl group at the C-2 position of the fatty acid chain. While its isomer, methyl 12-hydroxyoctadecanoate, is well-documented and widely used in industrial applications, **methyl 2-hydroxyoctadecanoate** and other 2-hydroxy fatty acids are gaining increasing attention in biomedical research. They are recognized as important constituents of complex lipids, particularly sphingolipids, and have been implicated in various biological processes, including the structural organization of cell membranes and potential therapeutic applications.^{[1][2]} This technical guide provides a comprehensive overview of the known chemical properties of **methyl 2-hydroxyoctadecanoate**, with a focus on data relevant to research and drug development.

Chemical and Physical Properties

Quantitative physicochemical data for **methyl 2-hydroxyoctadecanoate** is not extensively reported in publicly available literature. Much of the available data pertains to its isomers,

particularly methyl 12-hydroxyoctadecanoate. However, based on available information, the following properties have been identified.

Table 1: Identifiers and Basic Properties of **Methyl 2-hydroxyoctadecanoate**

Property	Value	Source
CAS Number	2420-35-1	[3] [4]
Molecular Formula	C ₁₉ H ₃₈ O ₃	[3]
Molecular Weight	314.5 g/mol	[3]
Physical State	Solid	[3]
Purity	>98%	[3]
Synonyms	Methyl 2-hydroxystearate, Methyl DL-2- hydroxyoctadecanoate, (±)- Methyl 2- Hydroxyoctadecanoate	[3]
Storage	Freezer (-20°C)	[3]
Stability	≥ 4 years	[2]

Table 2: Solubility of **Methyl 2-hydroxyoctadecanoate**

Solvent	Solubility	Source
Chloroform	Soluble	[2]
Ethyl ether	Soluble	[2]
Methanol	Soluble	[2]

Note: Specific quantitative data for melting point, boiling point, and density of **methyl 2-hydroxyoctadecanoate** are not readily available in the reviewed literature. The data for its isomer, methyl 12-hydroxyoctadecanoate, includes a melting point of approximately 48-53.5°C and a boiling point of around 394-400°C.[\[5\]](#)[\[6\]](#) These values are provided for comparative

purposes only and should not be assumed to be the properties of **methyl 2-hydroxyoctadecanoate**.

Spectral Data

Detailed spectral data (^1H NMR, ^{13}C NMR, and Mass Spectrometry) for underivatized **methyl 2-hydroxyoctadecanoate** are not readily available in the public domain. However, mass spectral data for its trimethylsilyl (TMS) derivative is available, which is a common analytical technique for hydroxylated fatty acids.

Table 3: Mass Spectrometry Data for Methyl 2-hydroxystearate, TMS derivative

Property	Value	Source
Molecular Formula	$\text{C}_{22}\text{H}_{46}\text{O}_3\text{Si}$	[7]
Molecular Weight	386.68 g/mol	[7]
CAS Number	56196-58-8	[7]

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **methyl 2-hydroxyoctadecanoate** is not explicitly described in the reviewed literature. However, a general synthetic approach for 2-hydroxy fatty acids can be inferred from related syntheses. A plausible method involves the alpha-hydroxylation of stearic acid followed by esterification.

General Synthetic Approach:

- **Alpha-bromination of Stearic Acid:** Stearic acid can be brominated at the alpha-position using a Hell-Volhard-Zelinsky reaction with bromine and a catalytic amount of phosphorus tribromide.
- **Nucleophilic Substitution:** The resulting 2-bromostearic acid can then undergo nucleophilic substitution with a hydroxide source, such as aqueous sodium hydroxide, to yield 2-hydroxyoctadecanoic acid.

- Fischer Esterification: The final step is the esterification of 2-hydroxyoctadecanoic acid with methanol in the presence of an acid catalyst (e.g., sulfuric acid) to produce **methyl 2-hydroxyoctadecanoate**.

A more modern and potentially enantioselective approach could involve the asymmetric dihydroxylation of a corresponding enol ether or the enzymatic hydroxylation of stearic acid.[8]

Analytical Methodology:

The analysis of 2-hydroxy fatty acid methyl esters often involves derivatization to enhance their volatility and thermal stability for gas chromatography (GC) analysis. A common derivatization agent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to form the TMS ether, which can then be analyzed by GC-Mass Spectrometry (GC-MS).[7] For enantioselective analysis, chiral derivatizing agents like (R)-(-)- α -methoxy- α -trifluoromethylphenylacetyl chloride (Mosher's reagent) can be used to form diastereomers that can be separated on a chiral GC column.[9]

Biological Activity and Signaling Pathways

2-Hydroxy fatty acids, including 2-hydroxyoctadecanoic acid, are known to be integral components of sphingolipids, which are essential molecules in cell membranes. The presence of the 2-hydroxyl group significantly alters the biophysical properties of these lipids and the membranes they constitute.[1]

Membrane Structure and Function:

The incorporation of 2-hydroxy fatty acids into sphingolipids influences membrane fluidity and the formation of lipid rafts, which are specialized membrane microdomains involved in signal transduction.[1] Studies on model lipid membranes have shown that (R)-2-hydroxyoctadecanoic acid can alter the phase transition of dimyristoylphosphatidylcholine (DMPC) bilayers, suggesting a role in modulating membrane organization.[2][10]

Enzymatic Synthesis:

In mammals, the synthesis of 2-hydroxy fatty acids is primarily catalyzed by the enzyme Fatty Acid 2-Hydroxylase (FA2H). This enzyme is responsible for the stereospecific hydroxylation of long-chain fatty acids.[1]



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Caption: Biosynthesis of 2-hydroxy fatty acids and their incorporation into sphingolipids.

Potential Therapeutic Relevance:

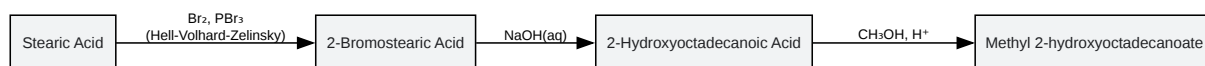
While specific studies on **methyl 2-hydroxyoctadecanoate** are limited, the broader class of 2-hydroxy fatty acids has shown interesting biological activities. For instance, some 2-hydroxy fatty acids have demonstrated potential as anti-cancer agents. Furthermore, methyl (+/-)-2-hydroxystearate has been utilized in the synthesis of lipid-nucleotide conjugates as potential anti-HIV agents.[2]

Conclusion

Methyl 2-hydroxyoctadecanoate is a fatty acid methyl ester with emerging significance in the field of lipidomics and biomedical research. While a comprehensive dataset of its physicochemical properties and detailed synthetic protocols are not yet widely available, its role as a precursor to and component of biologically important 2-hydroxy sphingolipids is established. Further research into the specific properties and biological functions of **methyl 2-hydroxyoctadecanoate** is warranted to fully elucidate its potential in drug development and as a tool for studying cellular processes.

Visualizations

Caption: Chemical Structure of **Methyl 2-hydroxyoctadecanoate**.



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Caption: A plausible general synthetic route to **methyl 2-hydroxyoctadecanoate**.

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References

- 1. 2-Hydroxystearic acid | 629-22-1 | Benchchem [benchchem.com]
- 2. Impact of free hydroxylated and methyl-branched fatty acids on the organization of lipid membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. larodan.com [larodan.com]
- 4. scbt.com [scbt.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. royalcastor.net [royalcastor.net]
- 7. Methyl 2-hydroxystearate, TMS derivative [webbook.nist.gov]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Methyl 2-hydroxyoctadecanoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164390#methyl-2-hydroxyoctadecanoate-chemical-properties]

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